

Application Notes and Protocols: Preparation of ML-030 Stock Solution in DMSO

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Compound of Interest

Compound Name: ML-030

Cat. No.: B15576657

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Abstract

These application notes provide a detailed protocol for the preparation, storage, and application of a stock solution of **ML-030** in dimethyl sulfoxide (DMSO). **ML-030** is a potent and selective inhibitor of phosphodiesterase 4 (PDE4), an enzyme crucial in regulating intracellular cyclic AMP (cAMP) levels.^[1] Accurate preparation of stock solutions is paramount for achieving reproducible results in experimental settings. This document outlines the necessary materials, step-by-step procedures for solubilization, and recommendations for storage to ensure the stability and efficacy of the compound. Additionally, it includes an example of preparing a working solution for cell-based assays and diagrams illustrating the relevant signaling pathway and experimental workflow.

Quantitative Data Summary

All quantitative data for **ML-030** are summarized in the table below for easy reference.

Property	Value
Formal Name	3-(2,5-dimethoxyphenyl)-6-(3,4-dimethoxyphenyl)-7H-1,2,4-triazolo[3,4-b][1][2][3]thiadiazine
CAS Number	1013750-77-0[1]
Molecular Formula	C ₂₀ H ₂₀ N ₄ O ₄ S[1]
Molecular Weight	412.5 g/mol [1]
Purity	>98%[1]
Formulation	Crystalline solid[1]
Solubility in DMSO	5 mg/mL[1]
Calculated Molarity at Max Solubility	Approximately 12.12 mM
EC ₅₀ in cell-based assay	18.7 nM[1]

Experimental Protocols

Materials and Equipment

- **ML-030** powder (purity >98%)
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile, amber or opaque microcentrifuge tubes (1.5 mL or 2 mL)
- Calibrated micropipettes and sterile filter tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Preparation of a 10 mM ML-030 Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM **ML-030** stock solution in DMSO.

- Calculate the required mass of **ML-030**:
 - Use the formula: $\text{Mass (mg)} = \text{Molarity (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 412.5 \text{ g/mol} / 1000$
 - $\text{Mass (mg)} = 4.125 \text{ mg}$
- Weighing the Compound:
 - Tare a sterile microcentrifuge tube on the analytical balance.
 - Carefully weigh 4.125 mg of **ML-030** powder directly into the tared tube.
- Solubilization:
 - Using a calibrated micropipette, add 1 mL of high-quality DMSO to the microcentrifuge tube containing the **ML-030** powder.
 - Cap the tube securely.
- Dissolution:
 - Vortex the solution at medium speed for 1-2 minutes until the **ML-030** powder is completely dissolved. Visually inspect the solution against a light source to ensure no solid particles remain.
- Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile, amber, or opaque microcentrifuge tubes to prevent degradation from light and repeated freeze-thaw cycles.[\[4\]](#)
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[4\]](#)

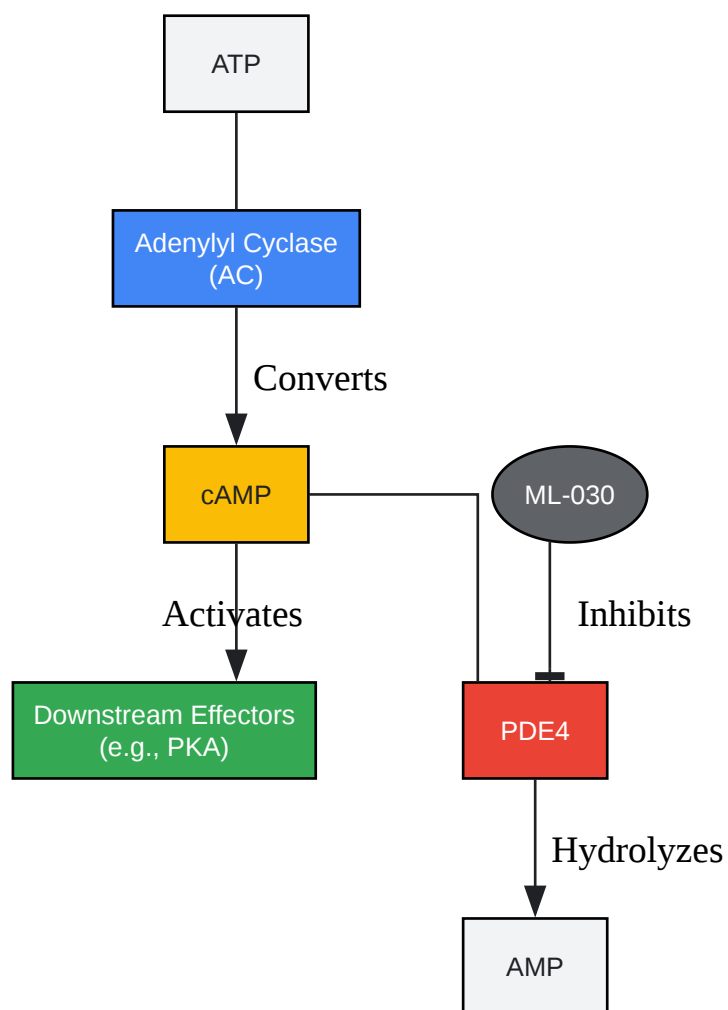
Application Example: Preparation of a Working Solution for Cell-Based Assays

This example demonstrates the dilution of the 10 mM stock solution to a final working concentration of 100 nM in a cell culture medium.

- Intermediate Dilution (Optional but Recommended):
 - Prepare a 100 μ M intermediate solution by diluting the 10 mM stock solution 1:100.
 - For example, add 2 μ L of the 10 mM stock to 198 μ L of sterile cell culture medium or PBS.
- Final Working Solution:
 - Prepare the final working solution by diluting the intermediate solution. To achieve a 100 nM final concentration from a 100 μ M intermediate stock, a 1:1000 dilution is required.
 - For example, add 1 μ L of the 100 μ M intermediate solution to 999 μ L of cell culture medium in a well of a culture plate.
- DMSO Concentration Control:
 - It is critical to maintain a low final concentration of DMSO in cell-based assays to avoid cellular toxicity.^[4] The final DMSO concentration in the working solution should typically be less than 0.5%.^[4]
 - In the example above, the final DMSO concentration would be 0.001%, which is well below the toxic threshold for most cell lines.
 - Always include a vehicle control (culture medium with the same final concentration of DMSO) in your experiments.^[4]

Mandatory Visualizations

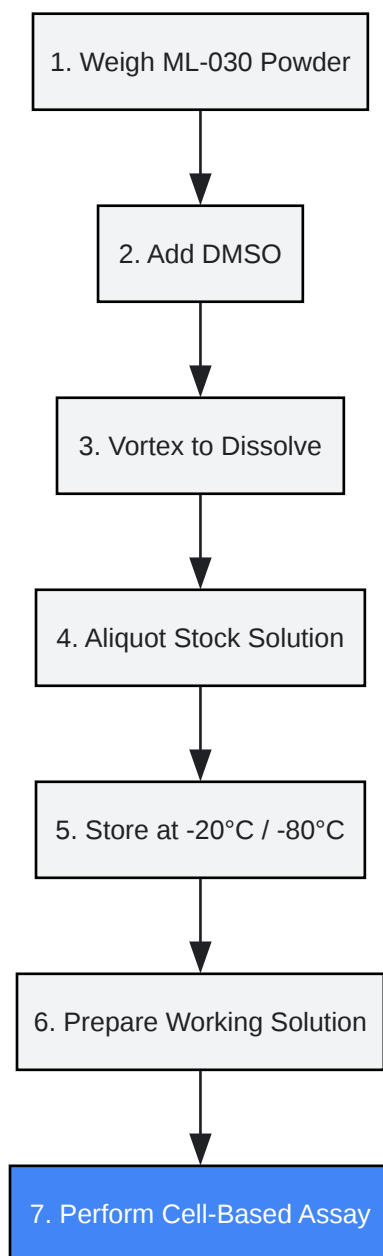
Signaling Pathway of ML-030 Action



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Caption: cAMP signaling pathway showing inhibition of PDE4 by **ML-030**.

Experimental Workflow



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Caption: Workflow for preparing and using **ML-030** stock solution.

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References

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- [2. A Bifunctional Dimethylsulfoxide Substitute Enhances the Aqueous Solubility of Small Organic Molecules - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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- [4. medchemexpress.cn \[medchemexpress.cn\]](#)
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